

Proper Disposal of 3'-Hydroxypropiophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3'-Hydroxypropiophenone

Cat. No.: B076195

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For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols is paramount to ensure a safe laboratory environment and maintain regulatory compliance. This guide provides essential, immediate safety information and a comprehensive, step-by-step plan for the proper disposal of **3'-Hydroxypropiophenone**.

Immediate Safety and Hazard Information

Before handling **3'-Hydroxypropiophenone**, it is crucial to be fully aware of its potential hazards. This compound is classified as a hazardous substance and requires careful handling to mitigate risks.

Primary Hazards:

- Skin Irritation: Causes skin irritation.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1]
- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

Mandatory Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and appropriate footwear.
- Respiratory Protection: Use in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.

Quantitative Hazard Data Summary

For quick reference, the following table summarizes the key hazard classifications for **3'-Hydroxypropiophenone** according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Data sourced from PubChem.[\[1\]](#)

Step-by-Step Disposal Protocol for 3'-Hydroxypropiophenone

The disposal of **3'-Hydroxypropiophenone** must be managed as hazardous chemical waste. It should never be disposed of down the drain or in regular trash.[\[2\]](#)

1. Waste Identification and Segregation:

- Clearly identify the waste as "Hazardous Chemical Waste: **3'-Hydroxypropiophenone**".

- This waste stream should be segregated from other laboratory waste, such as non-hazardous waste, sharps, and biological waste.
- Do not mix **3'-Hydroxypropiophenone** waste with incompatible materials. Consult the Safety Data Sheet (SDS) for a full list of incompatibilities, which may include strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.

2. Containerization:

- Use a designated, leak-proof, and chemically compatible container for collecting **3'-Hydroxypropiophenone** waste. A high-density polyethylene (HDPE) or glass container with a secure screw cap is recommended.
- The container must be in good condition, free from cracks or residues on the outside.

3. Labeling:

- Label the waste container clearly and accurately. The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**3'-Hydroxypropiophenone**".
 - The specific hazards (e.g., "Irritant," "Harmful if Swallowed").
 - The date when the first waste was added to the container.
 - The name of the principal investigator or laboratory contact.

4. Accumulation and Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area should be under the control of laboratory personnel, away from general traffic, and ideally in a secondary containment tray to prevent the spread of potential spills.
- Keep the container closed at all times, except when adding waste.

5. Arranging for Disposal:

- Once the container is full (no more than 90% capacity) or has reached the storage time limit set by your institution's Environmental Health and Safety (EHS) department, arrange for its disposal.
- Contact your institution's EHS or hazardous waste management office to schedule a pickup.
- Provide them with a complete and accurate description of the waste, including the chemical name and quantity.
- Do not attempt to transport the hazardous waste outside of the laboratory yourself.^[2]

6. Disposal of Empty Containers:

- An empty container that held **3'-Hydroxypropiofenone** must be managed as hazardous waste unless it has been triple-rinsed.
- To triple-rinse, use a solvent capable of removing the chemical residue (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous waste.^[2]
- After triple-rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous laboratory glassware or plasticware.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3'-Hydroxypropiofenone**.



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Caption: Disposal workflow for **3'-Hydroxypropiophenone**.

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References

- 1. 3'-Hydroxypropiophenone | C₉H₁₀O₂ | CID 83141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. vumc.org [vumc.org]
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